

A Technical Guide to the Stable Isotopes of Samarium

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This document provides a comprehensive overview of the stable and long-lived isotopes of the rare earth element Samarium (Sm). It details their natural abundances, the experimental protocols for their determination, and their significant applications in science and medicine.

Introduction to Samarium Isotopes

Samarium (atomic number 62) is a lanthanide series element characterized by a unique isotopic composition. Naturally occurring Samarium is a mix of several isotopes.[1] While some of these are strictly stable, others are radioisotopes with extremely long half-lives, rendering them effectively stable over geological timescales.[2][3] This isotopic diversity, particularly the decay of radioactive isotopes and the neutron absorption cross-section of others, underpins their utility in fields ranging from geochronology to nuclear medicine and reactor technology.[4][5][6]

Isotopic Composition of Natural Samarium

The isotopic composition of naturally occurring Samarium has been precisely determined. The element consists of five stable isotopes and two primordial, long-lived radioisotopes.[3][4][7] The most abundant isotope is ^{152}Sm , constituting 26.75% of natural Samarium.[2][3]

The accepted standard atomic weight and isotopic compositions are presented below.

Table 1: Isotopic Data for Naturally Occurring Samarium

Isotope	Relative Atomic Mass (Da)	Natural Abundance (Atom %)	Nuclear Spin (I)	Notes
¹⁴⁴ Sm	143.9120065(21)	3.07(7) %	0+	Stable
¹⁴⁷ Sm	146.9149044(19)	14.99(18) %	7/2-	Radioactive (t _{1/2} = 1.066 x 10 ¹¹ years)[3][4]
¹⁴⁸ Sm	147.9148292(19)	11.24(10) %	0+	Radioactive (t _{1/2} = 7 x 10 ¹⁵ years) [2]
¹⁴⁹ Sm	148.9171921(18)	13.82(7) %	7/2-	Stable (Strong neutron absorber)[4][8]
¹⁵⁰ Sm	149.9172829(18)	7.38(1) %	0+	Stable
¹⁵² Sm	151.9197397(18)	26.75(16) %	0+	Stable (Most abundant)[2][3]
¹⁵⁴ Sm	153.9222169(20)	22.75(29) %	0+	Stable

Data sourced from the NIST Physical Measurement Laboratory.[9]

Experimental Protocols for Isotopic Analysis

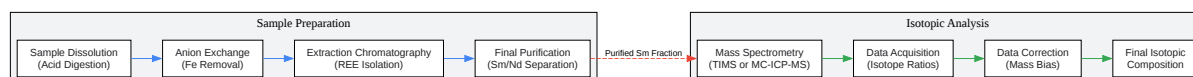
The precise determination of Samarium's isotopic composition is predominantly accomplished through mass spectrometry.[5] Techniques such as Thermal Ionization Mass Spectrometry (TIMS) and Multi-Collector Inductively Coupled Plasma Mass Spectrometry (MC-ICP-MS) are standard.[10][11] For applications requiring the highest precision, such as geochronology, Isotope Dilution Thermal Ionization Mass Spectrometry (ID-TIMS) is often the method of choice.[12]

Sample Preparation and Chemical Separation

Prior to mass spectrometric analysis, Samarium must be chemically separated and purified from the sample matrix to avoid isobaric interferences (interferences from isotopes of other elements with the same mass).[13] This is particularly crucial for separating Samarium from Neodymium (Nd) and Gadolinium (Gd).[11][13]

A typical workflow involves:

- **Sample Dissolution:** Geological or other sample materials are dissolved, commonly using strong acids.
- **Initial Ion Exchange:** An initial separation using anion exchange resin can be employed to remove major matrix elements like iron.[10]
- **Rare Earth Element (REE) Isolation:** Liquid-liquid extraction resins are used to isolate the group of REEs from other elements.[10]
- **Sm-Nd Separation:** A final, crucial step involves the fine separation of Samarium from Neodymium using specialized chromatography, which is critical for Sm-Nd dating.[10]



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Figure 1: General workflow for the chemical separation and mass spectrometric analysis of Samarium isotopes.

Mass Spectrometry Techniques

- **Thermal Ionization Mass Spectrometry (TIMS):** In TIMS, the purified Samarium sample is loaded onto a metal filament (e.g., Tantalum).[12] The filament is heated under vacuum, causing the sample to ionize. The resulting ions are accelerated into a magnetic field that separates them based on their mass-to-charge ratio, allowing for precise measurement of

the different isotopes.[11] For certain nuclear applications, a "total evaporation" method is used to minimize isotopic fractionation during analysis.[10][13]

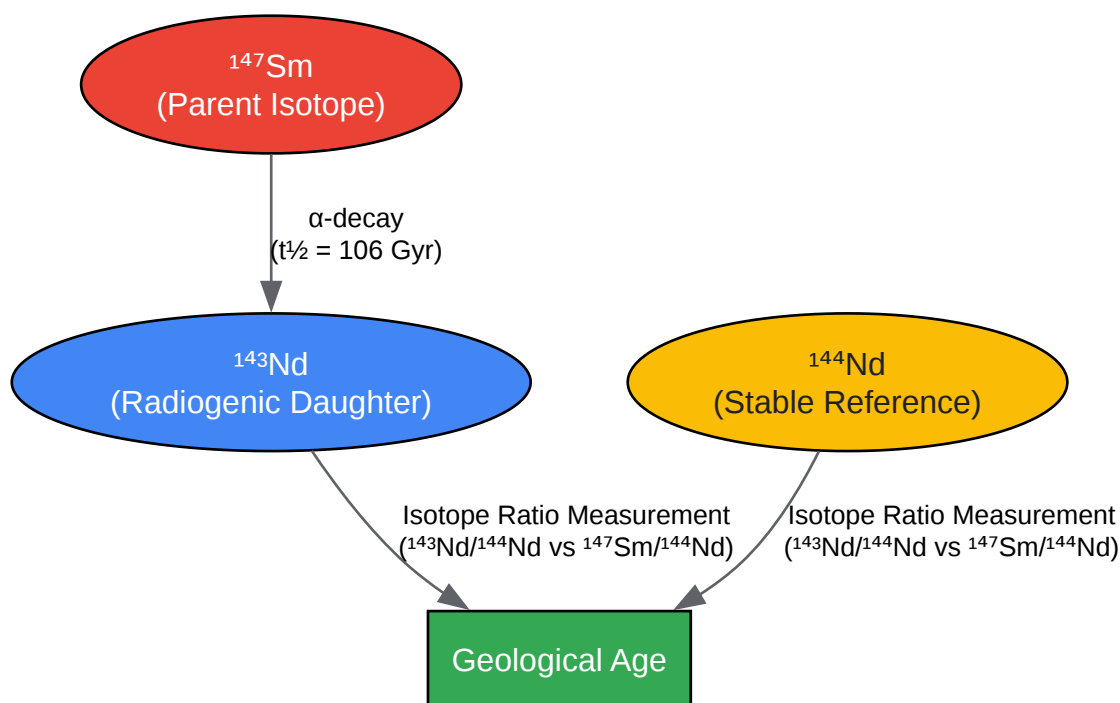
- Inductively Coupled Plasma Mass Spectrometry (ICP-MS): This technique uses a high-temperature argon plasma to ionize the sample.[12] It is highly sensitive and can analyze samples in a liquid state. When coupled with a multi-collector system (MC-ICP-MS), it allows for simultaneous measurement of different isotope beams, yielding high-precision ratio data. [10] Using a cryogenic desolvation unit can reduce oxide formation, which is a potential source of interference.[12]
- Isotope Dilution (IDMS): For accurate concentration determination, IDMS is used.[5] This involves adding a known amount of an enriched isotopic "spike" (a solution with a well-characterized, artificial isotopic composition) to the sample.[12] By measuring the altered isotopic ratios of the mixture, the original concentration of the element in the sample can be calculated with very high precision.[5][12]

Key Applications of Samarium Isotopes

The unique nuclear properties of Samarium's isotopes lend them to several high-technology and research applications.

Samarium-Neodymium (Sm-Nd) Geochronology

The most significant application of Samarium isotopes is in Sm-Nd dating, a radiometric method used to determine the age of rocks and meteorites.[5] This technique relies on the slow alpha decay of ^{147}Sm to ^{143}Nd , which has a half-life of 106 billion years.[5] By measuring the ratio of the parent isotope (^{147}Sm) to the daughter isotope (^{143}Nd) and a stable reference isotope (^{144}Nd) in a set of minerals or rocks, scientists can construct an isochron plot. The slope of this isochron is proportional to the age of the sample.[5]



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Figure 2: Conceptual relationship in the Samarium-Neodymium (Sm-Nd) dating system.

Nuclear Technology

The isotope ^{149}Sm has a very high neutron absorption cross-section, making it a potent neutron poison.[4] It is used in the control rods of nuclear reactors to absorb excess neutrons and help control the rate of fission.[6][14] The buildup of ^{149}Sm as a fission product during reactor operation is also a critical factor that must be managed in reactor design and safety.[4]

Medical Applications

The radioactive isotope ^{153}Sm , which is produced artificially from ^{152}Sm , has applications in nuclear medicine.[1][8] It is used as a radiotherapeutic agent for the palliation of pain from bone metastases.[1][15] The compound ^{153}Sm -lexidronam, for example, targets areas of high bone turnover, delivering targeted radiation to cancer sites in the bone.[1]

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